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3-Aminopropanethiol solubility pKa predicted value

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Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5
Cat. No.: S573480

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Predicted Physicochemical Property

The table below summarizes the available predicted data for **3-aminopropanethiol**:

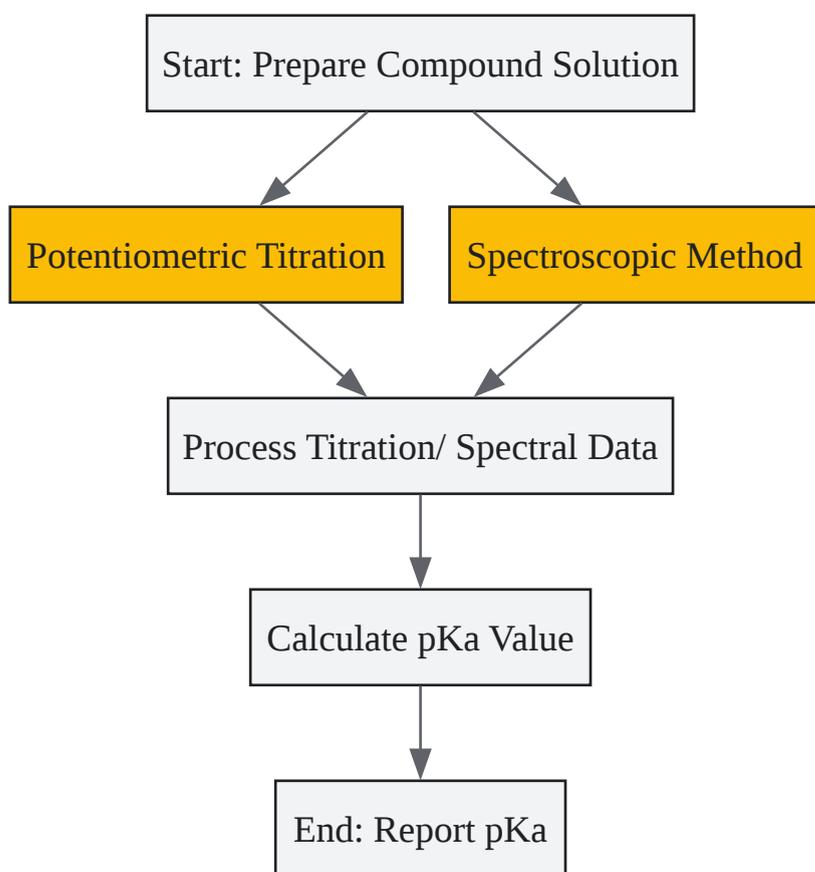| Property	Predicted Value	Notes
pKa	9.29 ± 0.10	Predicted value; indicates it is a base [1] [2].
Solubility	Not Found	Information was not located in the search results.

Methods for pKa Prediction and Experimental Measurement

While specific protocols for **3-aminopropanethiol** are not provided, you can refer to general established methodologies in the field.

- **Computational Prediction**: pKa prediction often uses **Quantitative Structure-Activity Relationship (QSAR) models** with machine learning [3]. Advanced methods like **physics-informed neural networks** (e.g., Starling, Uni-pKa) show state-of-the-art performance by predicting free energies of all

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possible protonation microstates to compute macroscopic pKa values [4]. Commercial software from companies like **ChemAxon** also provides well-benchmarked pKa prediction tools [3] [5] [6].

- **Experimental Measurement**: The search results mention that experimental pKa values are often determined via **potentiometric titration** (e.g., using instruments from Sirius Analytical) or **spectroscopic methods** [6]. The following diagram outlines a general workflow for experimental pKa determination.

```
            Start: Prepare Compound Solution
                    /              \
    Potentiometric Titration    Spectroscopic Method
                    \              /
            Process Titration/ Spectral Data
                         |
                 Calculate pKa Value
                         |
                   End: Report pKa
```

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General workflow for experimental pKa determination.

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Theoretical Framework & Proof-of-Concept
Specifications & Pricing

References

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3. Open-source QSAR models for pKa using multiple... prediction [jcheminf.biomedcentral.com]

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5. Key Properties in Drug Design | Predicting Lipophilicity, pKa and... [chemaxon.com]

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